

Proper Disposal of GSK180: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: GSK180

Cat. No.: B607769

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For immediate release – Researchers and laboratory personnel now have access to a comprehensive guide on the proper disposal procedures for **GSK180**, a potent inhibitor of kynurenine 3-monooxygenase. This guide provides essential safety and logistical information to ensure the safe handling and disposal of this research chemical.

GSK180, with the formal name 5,6-dichloro-2-oxo-3(2H)-benzoxazolepropanoic acid, is a solid substance used in laboratory research.^[1] While a specific Safety Data Sheet (SDS) from one supplier indicates that **GSK180** is not classified as a hazardous substance or mixture, it is crucial to note that the toxicological properties of this compound have not been fully investigated. Therefore, adherence to precautionary disposal measures is essential to ensure personnel safety and environmental protection.

GSK180 Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **GSK180** is fundamental to its safe handling and disposal. The following table summarizes key data for this compound.

| Property | Value |
|-------------------|--|
| CAS Number | 1799725-26-0 |
| Molecular Formula | C ₁₀ H ₇ Cl ₂ NO ₄ |
| Formula Weight | 276.1 g/mol |
| Appearance | A solid |
| Purity | ≥95% |
| Solubility | Soluble in DMSO (≥10 mg/ml) |
| Storage | -20°C |

Step-by-Step Disposal Protocol

Given that **GSK180** is a halogenated organic compound, specific disposal procedures must be followed. Halogenated solvents and waste should be segregated from non-halogenated waste streams to ensure proper treatment and disposal, which typically involves incineration at a regulated hazardous waste facility.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocol for the Disposal of **GSK180**:

- Segregation: At the point of generation, collect all waste containing **GSK180**, including pure compound, contaminated labware (e.g., pipette tips, vials), and solutions, in a designated and clearly labeled waste container. This container must be specifically marked for "Halogenated Organic Waste."[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Container Labeling: The waste container must be labeled with a "Hazardous Waste" tag.[\[2\]](#) The label should clearly identify the contents, including the name "**GSK180**" and its concentration. A running list of all constituents and their approximate percentages should be maintained.[\[3\]](#)
- Container Integrity: Use a container that is in good condition, compatible with the chemical waste, and has a secure, tightly sealing lid to prevent leaks or spills.[\[5\]](#) The container should be kept closed except when adding waste.[\[2\]](#)[\[5\]](#)

- **Storage:** Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be in a cool, dry, and well-ventilated location, away from incompatible materials.[2][5]
- **Aqueous Solutions:** Do not dispose of aqueous solutions containing **GSK180** down the drain. All liquid waste containing this compound must be collected as halogenated organic waste.
- **Spill Cleanup:** In the event of a spill, contain the leak and absorb the material with an inert absorbent. Place all contaminated materials, including personal protective equipment (PPE), into a sealed bag and label it as hazardous waste for disposal.[2]
- **Waste Pickup:** Once the waste container is full or ready for disposal, arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Follow your institution's specific procedures for requesting a waste pickup.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **GSK180**.



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GSK180 Disposal Workflow Diagram

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